

Personal protective equipment for handling Ethyl 2-cyano-2-(hydroxyimino)acetate

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Compound of Interest

Compound Name: Ethyl 2-cyano-2-(hydroxyimino)acetate

Cat. No.: B556120

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Essential Safety and Handling Guide for Ethyl 2-cyano-2-(hydroxyimino)acetate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 2-cyano-2-(hydroxyimino)acetate** (CAS No: 3849-21-6). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

Ethyl 2-cyano-2-(hydroxyimino)acetate is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

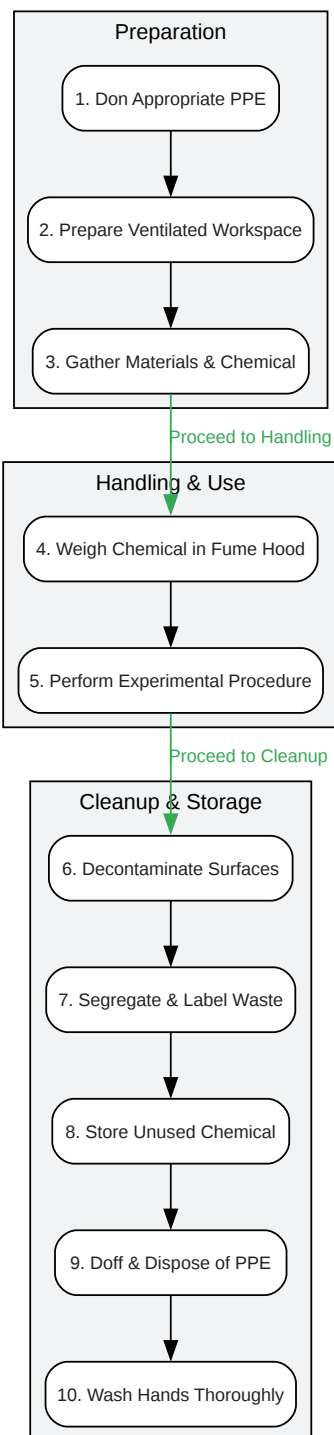
Physicochemical Properties

Property	Value
Appearance	Solid, White to off-white powder[1][2]
Molecular Formula	C5H6N2O3[3]
Molecular Weight	142.11 g/mol
Melting Point	130-132 °C[1]
Boiling Point	248.9 °C at 760 mmHg[1]
Storage Temperature	2-8 °C, in a dry, cool, and well-ventilated place[4]

Operational Plan: Safe Handling Protocol

A systematic approach is essential when handling **Ethyl 2-cyano-2-(hydroxyimino)acetate**. The following workflow diagram and procedural steps outline the required safety measures from preparation to post-experiment cleanup.

Workflow for Safe Handling of Ethyl 2-cyano-2-(hydroxyimino)acetate



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Safe handling workflow from preparation to cleanup.

Step-by-Step Handling Procedure

- **Don Appropriate PPE:** Before entering the laboratory, ensure all required personal protective equipment is worn correctly. Refer to the detailed PPE table below.
- **Prepare Ventilated Workspace:** All handling of this chemical must occur in a well-ventilated area, preferably within a chemical fume hood.^{[1][5]} Ensure safety showers and eyewash stations are accessible.^[1]
- **Gather Materials & Chemical:** Bring all necessary equipment and the sealed container of **Ethyl 2-cyano-2-(hydroxyimino)acetate** into the prepared workspace.
- **Weigh Chemical:** To avoid dust formation and inhalation, carefully weigh the solid chemical within the fume hood.^[3]
- **Perform Experimental Procedure:** Conduct the experiment, avoiding direct contact with the substance.^[5] Do not eat, drink, or smoke in the work area.^{[1][5]}
- **Decontaminate Surfaces:** After use, decontaminate all work surfaces and equipment by scrubbing with a suitable solvent like alcohol.^[1]
- **Segregate & Label Waste:** Collect all contaminated materials and chemical waste into a suitable, labeled container for disposal.^[5]
- **Store Unused Chemical:** Tightly close the container of any remaining chemical and store it in a locked, cool, dry, and well-ventilated place.^{[1][2]}
- **Doff & Dispose of PPE:** Remove personal protective equipment in the correct order to avoid cross-contamination. Dispose of single-use items in the designated waste stream.
- **Wash Hands Thoroughly:** Always wash hands with soap and water after handling the chemical, even if gloves were worn.^{[1][5]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Ethyl 2-cyano-2-(hydroxyimino)acetate**.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety goggles with side-shields or chemical safety goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]	Protects against splashes and dust, preventing serious eye irritation.[1]
Hand Protection	Protective gloves (e.g., nitrile rubber).	Prevents skin contact, which can cause irritation.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate, or if irritation is experienced.[2] A particulate filter is recommended.[2]	Protects against inhalation of dust, which may cause respiratory tract irritation.[1]
Skin & Body Protection	Impervious clothing or a lab coat to prevent skin exposure.[1][5]	Provides a barrier against accidental skin contact.

Emergency and First-Aid Measures

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected area thoroughly with plenty of soap and water.[1] Seek medical attention if irritation develops or persists.[5]
Inhalation	Move the person to fresh air immediately.[1] If breathing is difficult, provide oxygen or perform artificial respiration.[2][5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[1] Rinse the mouth with water.[2][3] Never give anything by mouth to an unconscious person.[3] Call a physician or poison control center immediately.[2]

Spill and Disposal Plan

Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.[5]
- Clean-up:
 - Wear full personal protective equipment, including respiratory protection.[5]
 - Use dry clean-up procedures and avoid generating dust.[5]

- Absorb the spill with an inert material such as sand, earth, or vermiculite.[5]
- Collect the material into a suitable, labeled container for waste disposal.[5]
- Decontaminate: Wash the spill area thoroughly after clean-up.[5]

Waste Disposal Protocol

All waste materials must be treated as hazardous waste.

- Chemical Waste: Dispose of the chemical and any contaminated materials in a designated, sealed, and labeled hazardous waste container.[5]
- Disposal Method: The disposal must be in accordance with all local, regional, and national regulations.[1] Options may include incineration in a licensed facility or burial in a specifically licensed landfill for chemical wastes.[5] Consult with your institution's environmental health and safety department for specific guidance.
- Empty Containers: Decontaminate empty containers before disposal.[5] Observe all label warnings until the container is cleaned and destroyed.[5]

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